

biological activities of nevadensin review

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Compound Focus: Nevadensin

CAS No.: 10176-66-6

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Chemical Profile of Nevadensin

Nevadensin (Synonyms: Lysionotin) is a natural flavonoid with the molecular formula C₁₈H₁₆O₇ and a molecular weight of 344.32 g/mol [1].

Biological Activities & Quantitative Data

Nevadensin exhibits a wide range of pharmacological activities. The table below summarizes key quantitative data from experimental studies.

Activity / Target	Experimental System	Result / Potency (IC ₅₀ / Effective Concentration)	Citations
hCE1 Inhibition	In vitro enzyme assay	IC ₅₀ = 2.64 μM	[1]
hCE2 Inhibition	In vitro enzyme assay	IC ₅₀ = 132.8 μM	[1]
Topoisomerase I Poisoning	In vitro (relaxation assay); HT29 cells (ICE bioassay)	Partial inhibition ≥100 μM; Significant complex stabilization at 500 μM	[2]
DNA Interaction	In vitro (minor groove binding)	IC ₅₀ = 31.63 μM	[2]

Activity / Target	Experimental System	Result / Potency (IC ₅₀ / Effective Concentration)	Citations
DNA Interaction	In vitro (intercalation)	IC ₅₀ = 296.91 µM	[2]
Antioxidant Activity	DPPH radical scavenging assay	IC ₅₀ = 7.7 µg/mL	[1]
Anti-mycobacterial	<i>Mycobacterium tuberculosis</i>	MIC = 200 µg/mL	[1]
p40 Protein Tyrosine Kinase Inhibition	In vitro enzyme assay	IC ₅₀ = 50 µg/mL	[1]
Reduced Cell Viability	HT29 cells (48h treatment)	Significant decrease at concentrations ≥250 µM	[2] [1]
G2/M Cell Cycle Arrest	HT29 cells (24h treatment)	Significant increase at concentrations ≥100 µM	[2] [1]
Caspase-3/9 Activation	HT29 cells (24h treatment)	Concentration-dependent increase (50-500 µM)	[2] [1]

Additional notable activities from experimental models include:

- **Anti-inflammatory & Anti-allergic Effects:** Inhibits release of β-hexosaminidase and histamine in bone marrow-derived mast cells (BMMCs) at **1-10 µg/mL**; oral administration of **1-10 mg/kg** alleviated allergic symptoms in an ovalbumin-induced mouse model [1].
- **Anti-arthritic Potential:** Shown to have a protective effect in a Complete Freund's Adjuvant (CFA)-induced rat model of rheumatoid arthritis [3].
- **Anti-tumor Activity:** In hepatocellular carcinoma (HCC) cells, concentrations of **12.5-50 µM** inhibit growth by inducing cell cycle arrest and apoptosis, and notably activate the **MST1/2-LATS1/2** kinase pathway of Hippo signaling [1].

Experimental Protocols for Key Studies

To facilitate your research, here are the methodologies for some pivotal experiments.

Topoisomerase I Poisoning and Cellular Effects (HT29 Cells)

- **Cell Culture:** Human colon carcinoma HT29 cells were maintained in Dulbecco's Modified Eagle's Medium, supplemented with 10% fetal calf serum and 1% penicillin/streptomycin at 37°C and 5% CO₂ [2].
- **Treatment Protocol:** Cells were treated with **Nevadensin** (1-500 μM) for 1 hour for the *In vivo* Complex of Enzyme (ICE) bioassay, and for 2 to 48 hours for other endpoints. Catalase (100 U/mL) was added to the medium to prevent hydrogen peroxide formation from auto-oxidation of **Nevadensin** [2].
- **Key Assays:**
 - **ICE Bioassay:** To quantify Topoisomerase I (TOPO I) covalently bound to DNA after 1h of treatment [2].
 - **DNA Damage Assessment:** Measured after 2h of treatment [2].
 - **Cell Viability Analysis:** Assessed after 24h and 48h (e.g., via MTT or similar assays) [2] [1].
 - **Cell Cycle Analysis:** Conducted by flow cytometry after 24h of treatment [2] [1].
 - **Apoptosis Detection:** Caspase-3 and Caspase-9 activities were measured after 24h of treatment [2] [1].

hCE1 and hCE2 Inhibition Assay

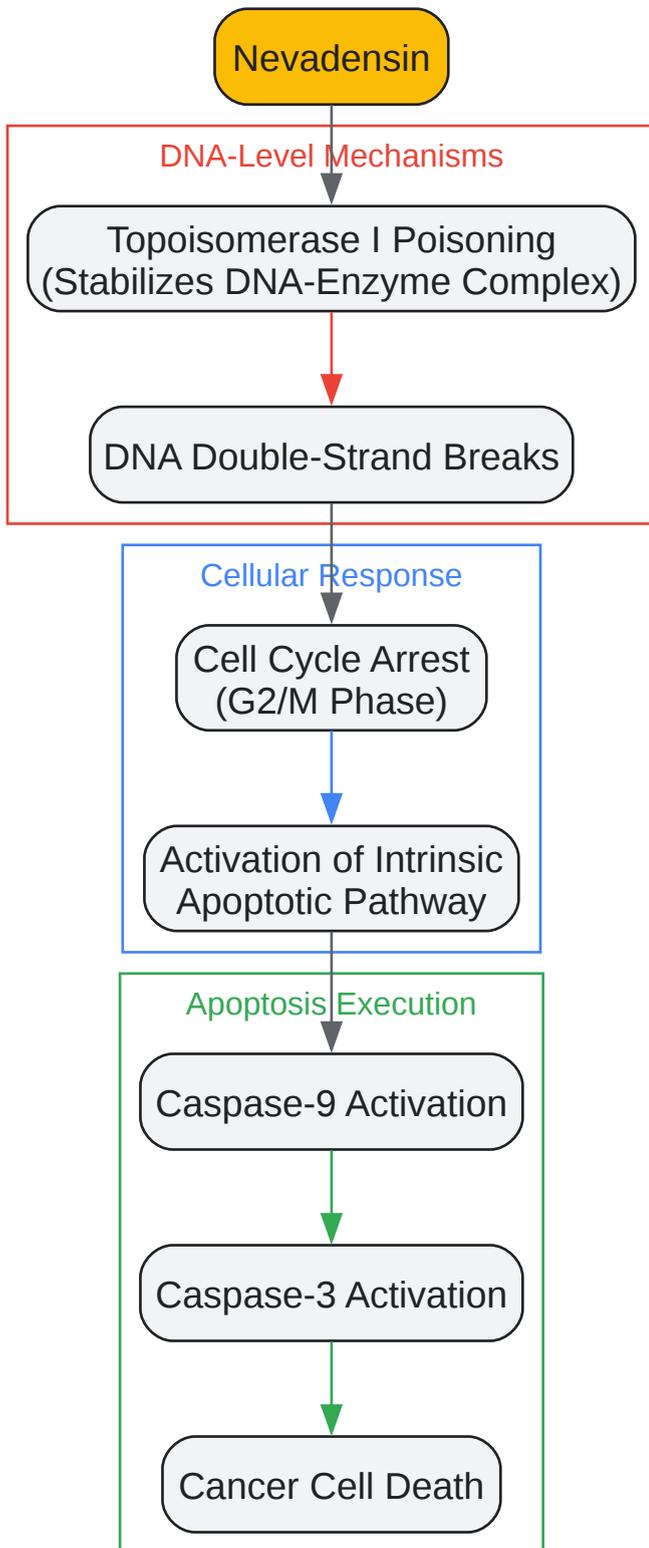
- An *in vitro* enzyme activity assay was used to determine inhibitory potency. **Nevadensin** demonstrated significant and selective inhibition of hCE1 over hCE2 [1].

Mechanism of Action Visualizations

The following diagrams, generated using Graphviz, illustrate the established mechanisms of action for **Nevadensin**.

Diagram 1: Key Mechanisms of Nevadensin in Cancer Cells

This diagram summarizes the cellular processes impacted by **Nevadensin**, leading to anti-cancer effects [2] [1].

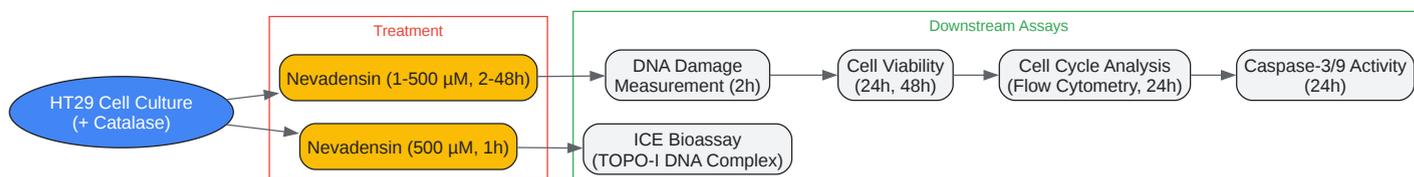


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Key cellular mechanisms of **Nevadensin** leading to cancer cell death.

Diagram 2: Experimental Workflow for Topo I Poisoning

This flowchart details the experimental protocol used to investigate TOPO I poisoning [2].



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Conclusion

Nevadensin is a multifaceted natural compound with promising biological activities, particularly in **cancer research** through its mechanism as a Topoisomerase I poison and inducer of DNA damage and apoptosis. Its **high selectivity for hCE1 inhibition** also makes it a valuable tool for biochemical studies. While current evidence is compelling, further *in vivo* studies are needed to fully translate these findings into therapeutic applications.

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References

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